

No Evidence of Virosine B Structural Reassignment Found in Scientific Literature

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Compound of Interest

Compound Name: *Virosine B*

Cat. No.: *B15591891*

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Despite a comprehensive search of scientific databases and chemical literature, no evidence was found to support a structural reassignment for the natural product **Virosine B**.

Virosine B, a piperidine alkaloid isolated from the plant *Flueggea virosa* (also known as *Securinega virosa*), has a confirmed chemical structure identified by the CAS number 1052228-70-2 and the chemical formula $C_{13}H_{17}NO_3$. The established structure is 15-Hydroxy-13-oxa-7-azatetracyclo[6.5.2.0^{1,10}.0^{2,7}]pentadec-10-en-12-one.

Initial investigations into the chemical constituents of *Flueggea virosa* led to the isolation and characterization of numerous alkaloids. While the structural elucidation of complex natural products can sometimes lead to initial misassignments that are later revised through further spectroscopic analysis or total synthesis, there are no published reports, to date, indicating such a revision for **Virosine B**.

Searches for terms such as "**Virosine B** structural reassignment," "**Virosine B** structural revision," "original structure of **Virosine B**," and "total synthesis of **Virosine B**" did not yield any publications detailing a correction to its initially proposed structure. Literature that does mention **Virosine B** primarily lists it as a known constituent of *Flueggea virosa* or discusses its biosynthetic pathway, without questioning the established molecular architecture.

The process of structural reassignment is a critical aspect of natural product chemistry, often involving a detailed comparison of spectroscopic data (such as 1H and ^{13}C NMR, MS, and IR) between the originally proposed structure and the revised structure, frequently corroborated by the unambiguous evidence of total chemical synthesis. The absence of any such comparative

studies for **Virosine B** in published, peer-reviewed literature suggests that its structure was correctly determined from the outset.

Therefore, a comparison guide detailing a structural reassignment for **Virosine B** cannot be provided, as the fundamental premise of a structural correction for this particular compound is not supported by the available scientific evidence. Researchers and professionals in drug development can proceed with the understanding that the currently accepted structure of **Virosine B** is the originally and correctly assigned one.

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